

4 4' azobis(4 cyanovaleric acid) solubility issues troubleshooting

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Compound Focus: 4,4'-Azobis(4-cyanovaleric acid)

CAS No.: 2638-94-0

Cat. No.: S590686

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ACVA Properties Overview

The tables below summarize key physical and thermal characteristics of ACVA from the search results to aid in your experimental planning.

Physical and Chemical Properties

Property	Value / Description	Source
CAS Number	2638-94-0	[1] [2] [3]
Molecular Formula	C ₁₂ H ₁₆ N ₄ O ₄	[1] [2] [3]
Molecular Weight	280.28 g/mol	[1] [2] [3]

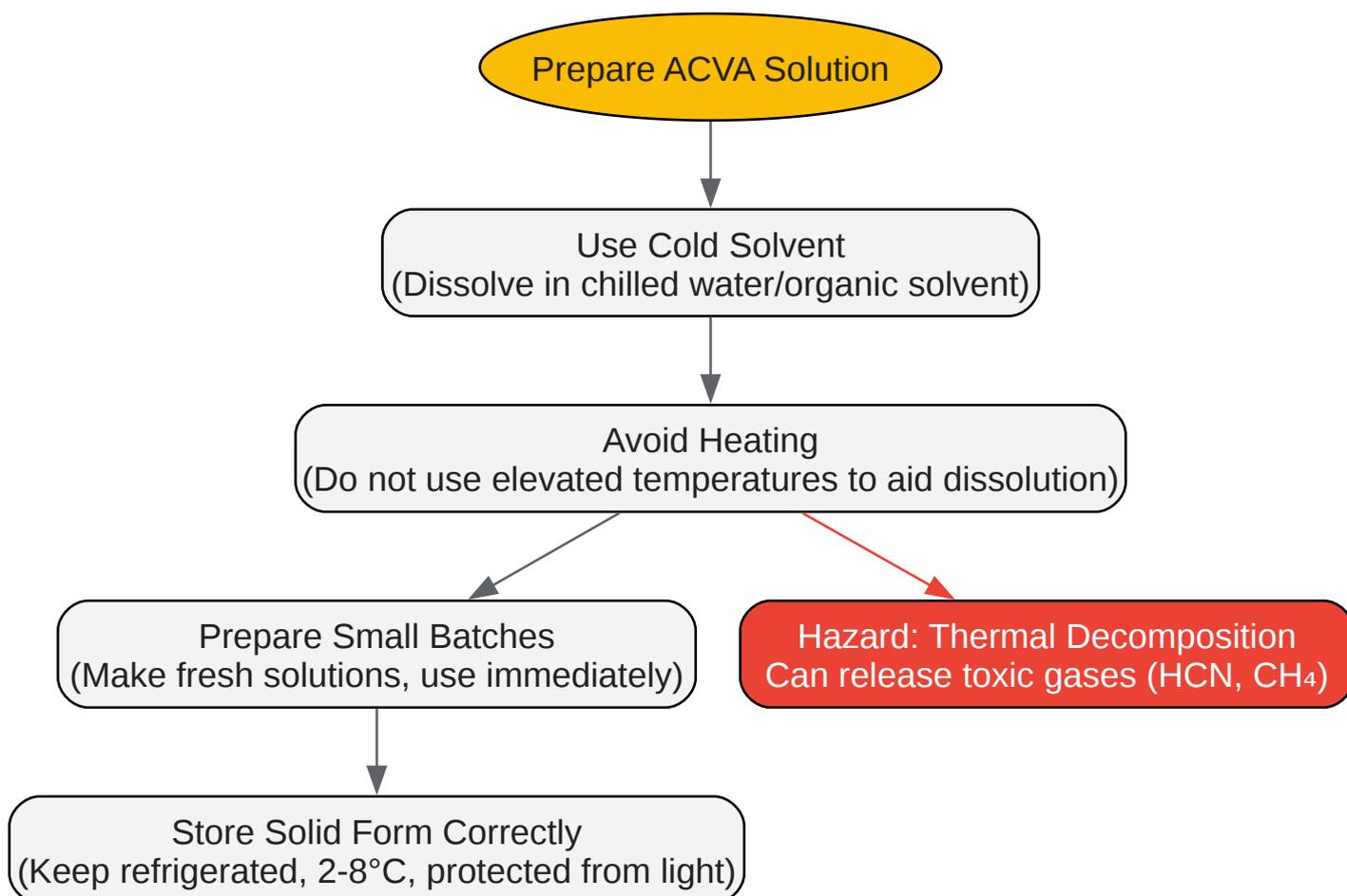
Property	Value / Description	Source
Physical Form	White to colorless, crystalline powder	[1] [4]
Melting Point	118-125 °C (with decomposition)	[2] [3]
Water Solubility	Reported as soluble in water and organic solvents [1]. Slightly soluble in DMSO and methanol [3].	
Recommended Storage	Protect from light, store at 2-8°C (refrigerated) [4] [3].	

Thermal Stability and Hazard Data

Property	Value / Description	Source
Flash Point	~258.3 °C	[2]
Decomposition Process	Complex, with four mass loss stages.	[5]
Apparent Activation Energy (E_a)	~91 kJ mol ⁻¹ (lowest among common azo initiators, indicating higher susceptibility to decomposition).	[5]
Heat of Decomposition (ΔH_d)	~4706 J g ⁻¹ (highest heat release among common azo initiators).	[5]
Toxic Decomposition Products	May include HCN and CH ₄ .	[5]
Safety Classification	Flammable Solid (Hazard Class 4.1); Signal Word: Danger (GHS); Hazard Statement: H242 (May catch fire if exposed to air).	[2] [3]

General Guidance for Handling Azo Initiators

While specific ACVA solubility protocols were not found, the thermal data highlights critical handling requirements. The following workflow outlines key considerations for preparing and using ACVA solutions to prevent thermal decomposition.



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Frequently Asked Questions

- **What is the primary use of ACVA in research?** ACVA is a water-soluble azo compound widely used as a radical initiator in processes like radical polymerization and the creation of polymers and materials [5] [1].
- **Why is it critical to avoid heating ACVA?** ACVA has a relatively low apparent activation energy ($\approx 91 \text{ kJ mol}^{-1}$) and a complex decomposition process that starts before melting [5] [2]. Heating can

trigger a thermal runaway reaction, releasing a significant amount of heat ($\approx 4706 \text{ J g}^{-1}$) and potentially generating toxic gases like hydrogen cyanide (HCN) [5].

- **How should I store ACVA?** ACVA should be stored as a solid in a refrigerator, typically between 2-8°C, and must be protected from light to maintain its stability [4] [3]. It is classified as a flammable solid and may be considered a dangerous good for transport [1] [2].

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